

# Reactive Black 39: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B15552045*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Reactive Black 39** is a diazo reactive dye known for its application in the textile industry for dyeing cellulosic fibers, imparting a deep black shade with good fastness properties. Beyond its traditional use in textiles, its chemical properties and reactive nature make it a subject of interest in various research fields, including environmental science for wastewater treatment studies and potentially as a molecular probe in biological systems. This technical guide provides an in-depth overview of **Reactive Black 39**, focusing on its chemical identity, synthesis, and relevant experimental protocols.

## Chemical and Physical Properties

**Reactive Black 39** is characterized by its complex aromatic structure containing two azo groups (-N=N-) and a reactive chlorotriazine group. This reactive group allows the dye to form a covalent bond with hydroxyl groups on cellulosic fibers, leading to its high wash fastness.

Table 1: Chemical Identifiers and Properties of **Reactive Black 39**

Property	Value	Reference(s)
CAS Number	68259-02-9	<a href="#">[1]</a> <a href="#">[2]</a>
C.I. Name	Reactive Black 39	<a href="#">[3]</a>
C.I. Number	205071	<a href="#">[3]</a>
Molecular Formula	<chem>C25H14ClN10Na5O16S5</chem>	<a href="#">[3]</a>
Molecular Weight	1021.16 g/mol	<a href="#">[3]</a>
Appearance	Black Powder	
Solubility	>300 G/L in water	
Molecular Structure Class	Double azo class	<a href="#">[3]</a>

Note: Slight variations in molecular formula and weight have been reported in the literature.

## Synthesis of Reactive Black 39

The synthesis of **Reactive Black 39** is a multi-step process involving diazotization and coupling reactions, characteristic of azo dye production. The general manufacturing method is outlined below.[\[3\]](#)

## Experimental Protocol: Synthesis of Reactive Black 39

This protocol is a generalized procedure based on the known chemistry of azo dye synthesis.  
[\[1\]](#)[\[4\]](#)

Materials:

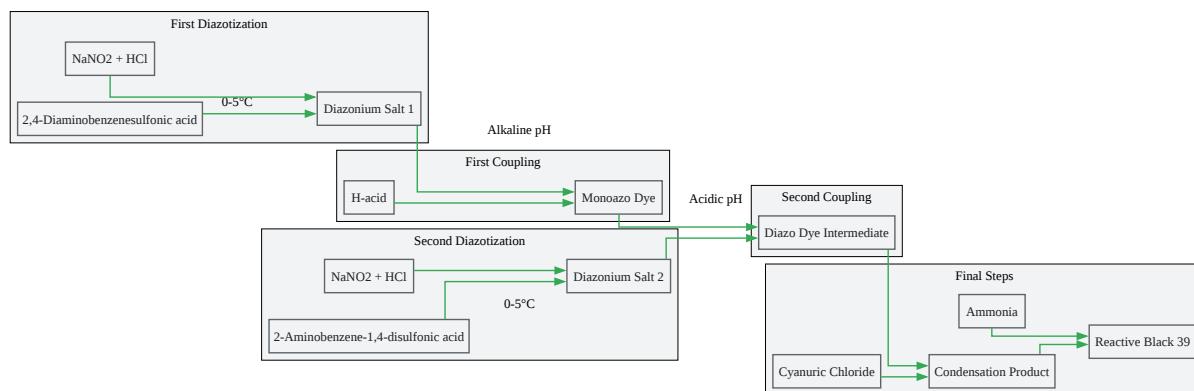
- 2,4-Diaminobenzenesulfonic acid
- 2-Aminobenzene-1,4-disulfonic acid
- 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (H-acid)
- 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride)

- Sodium nitrite ( $\text{NaNO}_2$ )
- Hydrochloric acid (HCl)
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Ammonia solution
- Ice
- Starch-iodide paper

**Procedure:**

- First Diazotization:
  - Dissolve 2,4-Diaminobenzenesulfonic acid in water and cool the solution to 0-5°C in an ice bath.
  - Slowly add a solution of sodium nitrite while maintaining the temperature below 5°C.
  - Add hydrochloric acid dropwise to generate nitrous acid in situ, which reacts with the amine to form the diazonium salt.
  - Monitor the completion of the reaction using starch-iodide paper (a blue-black color indicates excess nitrous acid).
- First Coupling:
  - In a separate vessel, dissolve H-acid in an alkaline solution (e.g., sodium carbonate solution).
  - Slowly add the diazonium salt solution from step 1 to the H-acid solution while maintaining a low temperature and alkaline pH. This results in the formation of a monoazo dye.
- Second Diazotization:

- Follow the same procedure as in step 1, but use 2-Aminobenzene-1,4-disulfonic acid as the starting amine to generate the second diazonium salt.
- Second Coupling:
  - Add the second diazonium salt solution to the monoazo dye solution from step 2 under acidic conditions. This forms the diazo dye intermediate.
- Condensation with Cyanuric Chloride:
  - Dissolve the diazo dye intermediate in a suitable buffer solution.
  - In a separate vessel, prepare a slurry of cyanuric chloride in ice water.
  - Slowly add the cyanuric chloride slurry to the dye solution, maintaining a neutral pH and low temperature. This reaction attaches the reactive triazine ring to the dye molecule.
- Ammoniation:
  - To complete the synthesis, treat the product from step 5 with an ammonia solution. This step replaces one of the remaining chlorine atoms on the triazine ring with an amino group.
- Isolation and Purification:
  - The final product, **Reactive Black 39**, is then isolated from the reaction mixture by salting out with sodium chloride, followed by filtration, washing, and drying.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Reactive Black 39**.

## Application in Textile Dyeing

**Reactive Black 39** is primarily used for dyeing cotton and other cellulosic fibers. The following is a general laboratory procedure for dyeing cotton fabric.<sup>[5][6][7][8][9]</sup>

## Experimental Protocol: Dyeing of Cotton with **Reactive Black 39**

## Materials:

- Scoured and bleached cotton fabric
- **Reactive Black 39** dye
- Sodium chloride (NaCl) or Glauber's salt (Na<sub>2</sub>SO<sub>4</sub>)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>) (soda ash)
- Acetic acid
- Non-ionic soap
- Laboratory dyeing machine or beakers with a water bath

## Procedure:

- Preparation of the Dyebath:
  - Weigh the dry cotton fabric.
  - Calculate the required amount of dye, salt, and soda ash based on the weight of the fabric (owf) and the desired shade depth. For a medium shade, a typical recipe might be:
    - **Reactive Black 39**: 2% owf
    - Sodium chloride: 60 g/L
    - Sodium carbonate: 20 g/L
  - Prepare the dyebath with the required amount of water (liquor ratio, e.g., 1:20).
  - Dissolve the dye in a small amount of warm water and then add it to the dyebath.
  - Add the salt to the dyebath and stir until dissolved. Adjust the pH to neutral (6.5-7.0) with a small amount of acetic acid if necessary.
- Dyeing:

- Introduce the wet cotton fabric into the dyebath at room temperature.
- Raise the temperature to the recommended dyeing temperature for the specific type of reactive dye (e.g., 60°C for a hot-brand reactive dye).
- Run the dyeing for 30-45 minutes to allow for the exhaustion of the dye onto the fabric.
- Add the pre-dissolved soda ash to the dyebath in two portions over 15 minutes. This raises the pH and initiates the fixation reaction between the dye and the fiber.
- Continue the dyeing for another 45-60 minutes at the same temperature.

- Washing and Soaping:
  - Drain the dyebath and give the fabric a cold rinse to remove loose dye.
  - Perform a hot rinse.
  - Soap the dyed fabric at the boil for 10-15 minutes with a non-ionic soap (e.g., 2 g/L) to remove any unfixed dye.
  - Rinse the fabric thoroughly with hot and then cold water.
  - Dry the dyed fabric.

## Analytical Methods

The analysis of **Reactive Black 39** is crucial for quality control and for studying its fate in environmental and biological systems. High-Performance Liquid Chromatography (HPLC) is a common technique used for the separation and quantification of reactive dyes.[10][11][12]

## Experimental Protocol: HPLC Analysis of Reactive Black 39

Instrumentation:

- HPLC system with a UV-Vis detector

- Reversed-phase C18 column

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Ion-pair reagent (e.g., tetrabutylammonium bromide)
- Buffer (e.g., phosphate buffer)

Procedure:

- Sample Preparation:
  - Accurately weigh a small amount of **Reactive Black 39** and dissolve it in water or a suitable solvent to prepare a stock solution.
  - Prepare a series of calibration standards by diluting the stock solution.
  - For textile or environmental samples, an appropriate extraction procedure may be required to isolate the dye.
- Chromatographic Conditions:
  - Mobile Phase: A gradient elution is typically used, starting with a higher proportion of aqueous buffer and increasing the proportion of acetonitrile over time. The mobile phase should contain an ion-pair reagent to improve the retention and peak shape of the anionic dye.
  - Flow Rate: Typically 1.0 mL/min.
  - Column Temperature: Maintained at a constant temperature, e.g., 30°C.
  - Detection Wavelength: The maximum absorbance wavelength ( $\lambda_{\text{max}}$ ) of **Reactive Black 39**.

- Injection Volume: Typically 10-20  $\mu\text{L}$ .
- Analysis:
  - Inject the calibration standards and the sample solutions into the HPLC system.
  - Identify the peak corresponding to **Reactive Black 39** based on its retention time.
  - Quantify the concentration of the dye in the samples by comparing the peak area with the calibration curve.

## Application in Wastewater Treatment Research

The presence of reactive dyes in textile effluents is a significant environmental concern.

**Reactive Black 39** is often used as a model compound in studies investigating various wastewater treatment technologies.

## Experimental Setup: Decolorization of Reactive Black 39 in a Bioreactor

The following describes a general experimental setup for studying the biological degradation of **Reactive Black 39**.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

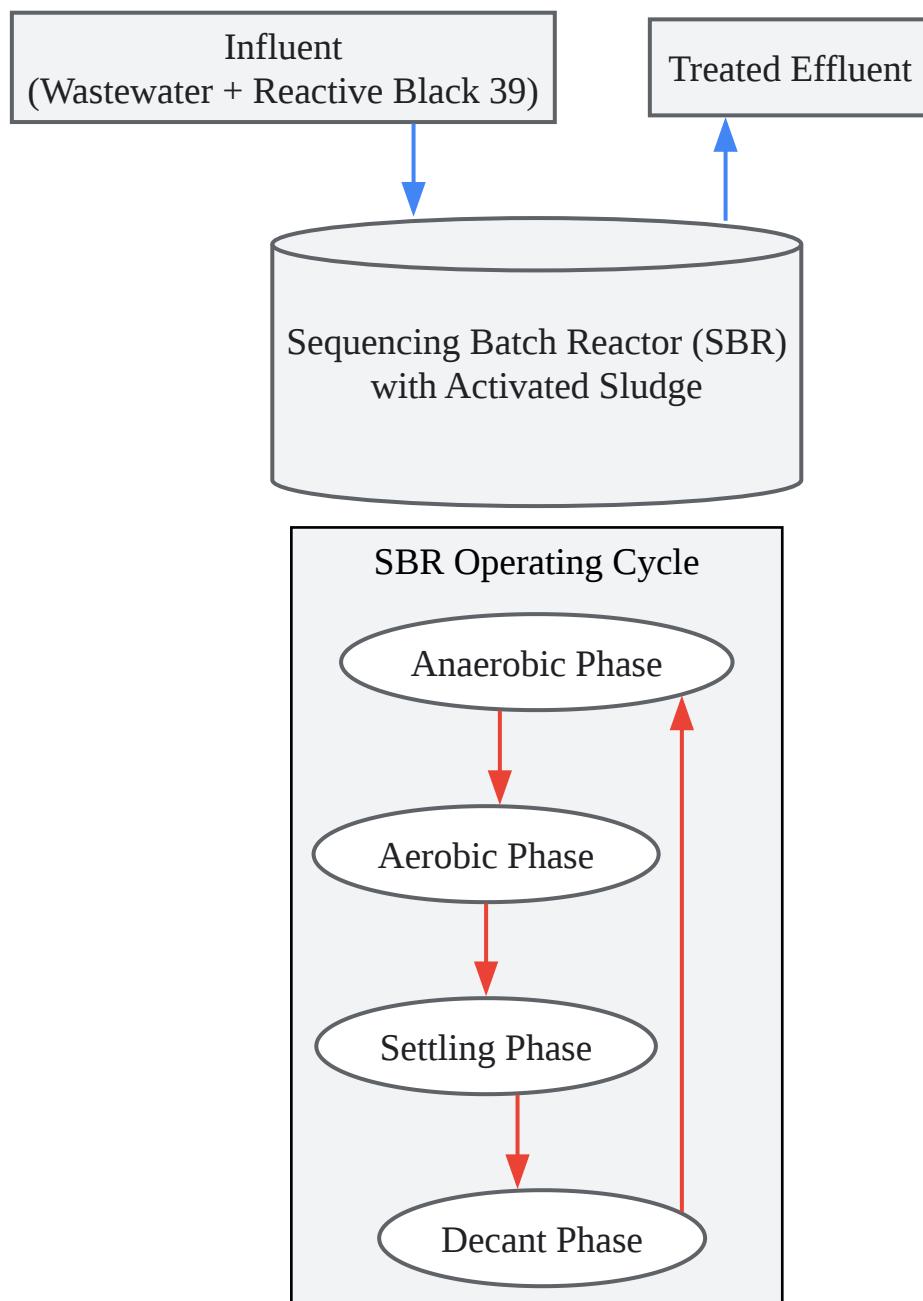
Materials and Equipment:

- Sequencing Batch Reactor (SBR)
- Peristaltic pumps for influent and effluent
- Air pump and diffuser for aeration
- Magnetic stirrer or mechanical mixer
- pH and dissolved oxygen (DO) sensors
- Synthetic wastewater medium containing nutrients and a carbon source
- Activated sludge from a wastewater treatment plant

- **Reactive Black 39** stock solution

Procedure:

- Reactor Setup and Acclimatization:
  - Set up the SBR with a working volume (e.g., 5 L).
  - Inoculate the reactor with activated sludge.
  - Feed the reactor with a synthetic wastewater medium to acclimate the microbial population.
  - Operate the SBR in cycles, typically consisting of anaerobic, aerobic, settling, and decanting phases.
- Dye Degradation Experiment:
  - Once the reactor has reached a stable operating condition, introduce a known concentration of **Reactive Black 39** into the influent feed.
  - Continue to operate the SBR in cycles.
  - Collect samples from the influent and effluent of each cycle.
- Analysis:
  - Measure the color removal by spectrophotometry at the  $\lambda_{\text{max}}$  of **Reactive Black 39**.
  - Analyze the concentration of the dye and its degradation by-products using HPLC.
  - Measure other relevant parameters such as Chemical Oxygen Demand (COD), pH, and DO.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for wastewater treatment.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- 3. [worlddyeveriety.com](http://worlddyeveriety.com) [worlddyeveriety.com]
- 4. [fsw.cc](http://fsw.cc) [fsw.cc]
- 5. [textilecoach.net](http://textilecoach.net) [textilecoach.net]
- 6. [textilelearner.net](http://textilelearner.net) [textilelearner.net]
- 7. Dyeing of Cotton Fabric with Reactive Dyes || Cotton Dyeing || Cotton Fabric || Reactive Dyes [textilesphere.com]
- 8. [organiccottonplus.com](http://organiccottonplus.com) [organiccottonplus.com]
- 9. [m.youtube.com](http://m.youtube.com) [m.youtube.com]
- 10. [staff-old.najah.edu](http://staff-old.najah.edu) [staff-old.najah.edu]
- 11. [americanpharmaceuticalreview.com](http://americanpharmaceuticalreview.com) [americanpharmaceuticalreview.com]
- 12. An Improved Analytical Method for the Analysis of Reactive Dyes by High Performance Liquid Chromatography | Semantic Scholar [semanticscholar.org]
- 13. Treatment of synthetic textile wastewater containing dye mixtures with microcosms - PMC [pmc.ncbi.nlm.nih.gov]
- 14. [researchgate.net](http://researchgate.net) [researchgate.net]
- 15. [etd.lib.metu.edu.tr](http://etd.lib.metu.edu.tr) [etd.lib.metu.edu.tr]
- 16. [iwaponline.com](http://iwaponline.com) [iwaponline.com]
- 17. [researchgate.net](http://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Reactive Black 39: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552045#reactive-black-39-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b15552045#reactive-black-39-cas-number-and-molecular-formula)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)